

# L-745,870 stability and storage conditions

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## Compound of Interest

Compound Name: L-745870

Cat. No.: B1674075

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## L-745,870 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of L-745,870 and its salt forms. Below you will find troubleshooting guides and frequently asked questions to ensure the successful use of this compound in your experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid L-745,870?

A1: The storage conditions for solid L-745,870 and its salts vary slightly. For short-term storage, 0-4°C is recommended. For long-term storage, -20°C is ideal. It is also advised to store the compound in a dry, dark place.[1] The trihydrochloride salt, in particular, should be desiccated at +4°C.[2]

Q2: How should I store stock solutions of L-745,870?

A2: Stock solutions of L-745,870 should be aliquoted to avoid repeated freeze-thaw cycles.[3] [4] For long-term stability, store these aliquots at -80°C, where they can be stable for up to 6 months.[3][4] For shorter-term storage, -20°C is suitable for up to 1 month.[3][4] Always protect solutions from light.[3] One source suggests that reconstituted stock solutions are stable for up to 3 months at -20°C.

Q3: What solvents can I use to dissolve L-745,870?

A3: The solubility of L-745,870 depends on its salt form. The trihydrochloride salt is soluble in water up to 100 mM.[2] The hydrochloride salt is soluble in water ( $\geq 100$  mg/mL), DMSO (32.26 mg/mL), and 0.1 M HCl (25 mg/mL).[4] The free base form is soluble in DMSO (25 mg/mL).[3] For in vivo experiments, specific solvent mixtures are recommended, such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, or 10% DMSO and 90% Corn Oil.[3]

Q4: I am having trouble dissolving L-745,870. What can I do?

A4: If you encounter solubility issues, gentle heating and/or sonication can aid in dissolution.[3] When using DMSO, it is critical to use a newly opened, anhydrous grade, as DMSO is hygroscopic and the water content can significantly impact solubility.[3][4] For the hydrochloride salt in 0.1 M HCl, ultrasonication and adjusting the pH to 3 with HCl may be necessary.[4]

Q5: Should I prepare fresh solutions for my in vivo experiments?

A5: Yes, it is highly recommended to prepare working solutions for in vivo experiments freshly on the same day of use to ensure reliable experimental results.[3]

## Stability and Storage Data

### Solid Compound Storage Recommendations

Compound Form	Short-Term Storage	Long-Term Storage	Special Conditions
L-745,870 (Free Base)	0 - 4°C (days to weeks)[1]	-20°C (months to years)[1]	Dry and dark[1]
L-745,870 hydrochloride	4°C[4]	-20°C[4]	Sealed, away from moisture[4]
L-745,870 trihydrochloride	2 - 8°C or +4°C[2]	-20°C[1]	Desiccate[2], protect from light

### Stock Solution Storage Stability

Storage Temperature	Duration	Light Conditions
-80°C	Up to 6 months[3][4]	Protect from light[3]
-20°C	Up to 1 month[3][4] or up to 3 months	Protect from light[3]
0 - 4°C	Short term (days to weeks)[1]	Not specified

## Solubility Data

Compound Form	Solvent	Solubility	Notes
L-745,870 (Free Base)	DMSO	25 mg/mL (76.49 mM) [3]	Ultrasonic recommended; use newly opened DMSO[3]
L-745,870 hydrochloride	H <sub>2</sub> O	≥ 100 mg/mL (275.27 mM)[4]	
DMSO		32.26 mg/mL (88.80 mM)[4]	Ultrasonic recommended; use newly opened DMSO[4]
0.1 M HCl		25 mg/mL (68.82 mM) [4]	Ultrasonic and pH adjustment to 3 with HCl may be needed[4]
L-745,870 trihydrochloride	Water	Soluble to 100 mM[2]	
DMSO		Soluble[1]	

## Troubleshooting Guide

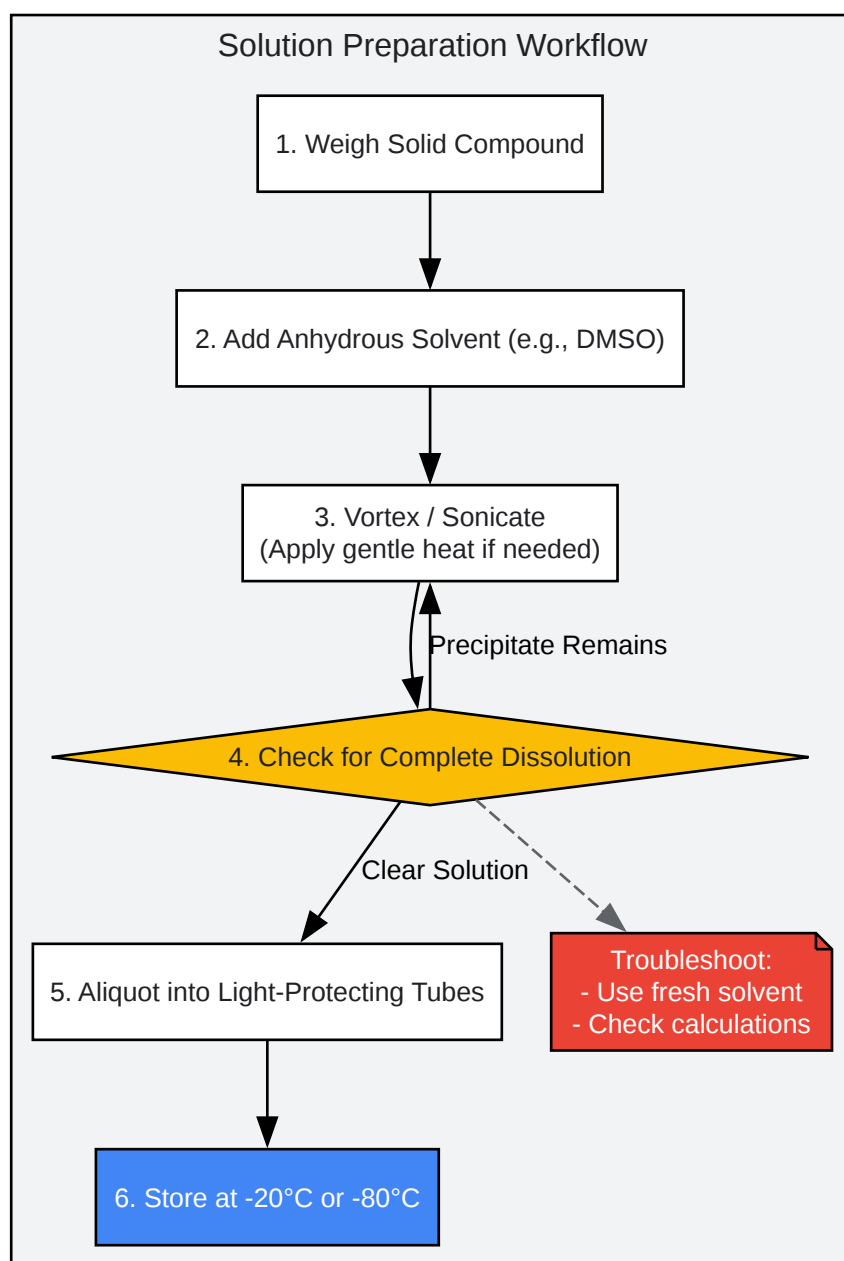
Issue	Possible Cause	Recommended Solution
Precipitation in stock solution upon storage	Improper storage temperature; freeze-thaw cycles.	Ensure storage at -80°C or -20°C. Aliquot the stock solution to avoid repeated freezing and thawing.[3][4] If precipitation occurs, gentle warming and vortexing/sonication may help redissolve the compound.
Compound precipitates during in vitro assay	Low solubility in aqueous buffer; temperature change.	Check the final concentration of any organic solvent (like DMSO) in your assay buffer and ensure it is sufficient to maintain solubility. Consider performing a solubility test in your final assay buffer beforehand.
Inconsistent experimental results	Degradation of the compound; improper solution handling.	Prepare fresh working solutions for each experiment, especially for in vivo studies.[3] Ensure stock solutions are stored correctly and within their stability period. Always protect solutions from light.[3]
Difficulty dissolving the solid compound	Insufficient solvent volume; hygroscopic nature of DMSO; incorrect salt form for the chosen solvent.	Confirm you are using the correct solvent for your specific salt form of L-745,870. Use a fresh, anhydrous batch of DMSO.[3][4] Employ sonication or gentle warming to aid dissolution.[3]

## Experimental Protocols & Workflows

### General Protocol for Preparing a Stock Solution in DMSO

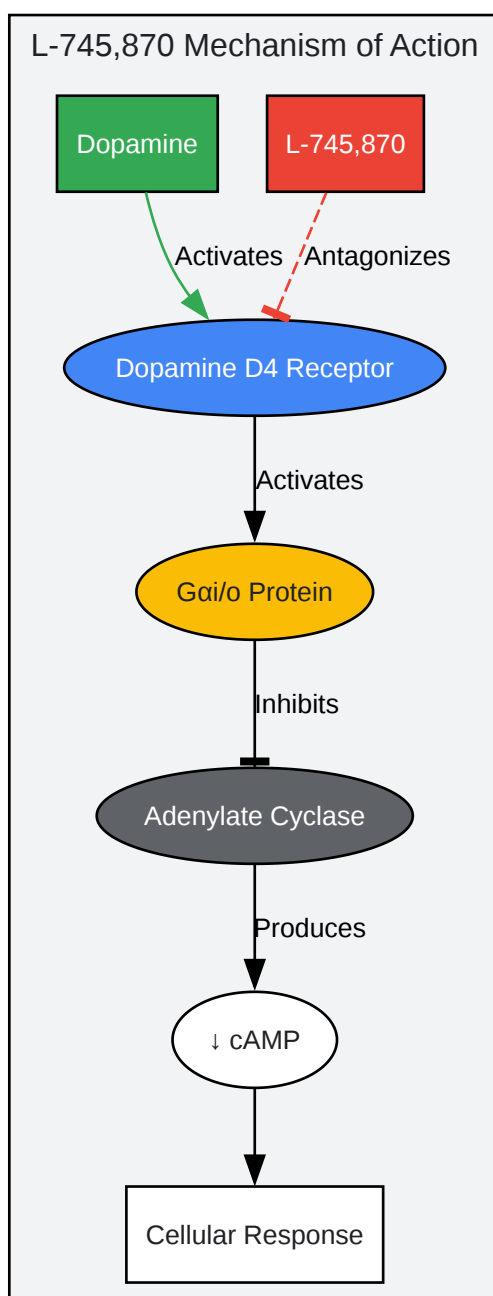
- Weigh the required amount of L-745,870 solid in a sterile conical tube.
- Add the calculated volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., 10 mM).
- Vortex the solution vigorously.
- If the compound is not fully dissolved, place the tube in an ultrasonic water bath for short intervals until the solution is clear. Gentle warming can also be applied.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in light-protecting tubes.
- Store the aliquots at  $-80^{\circ}\text{C}$  for long-term storage or  $-20^{\circ}\text{C}$  for short-term storage.

Diagrams



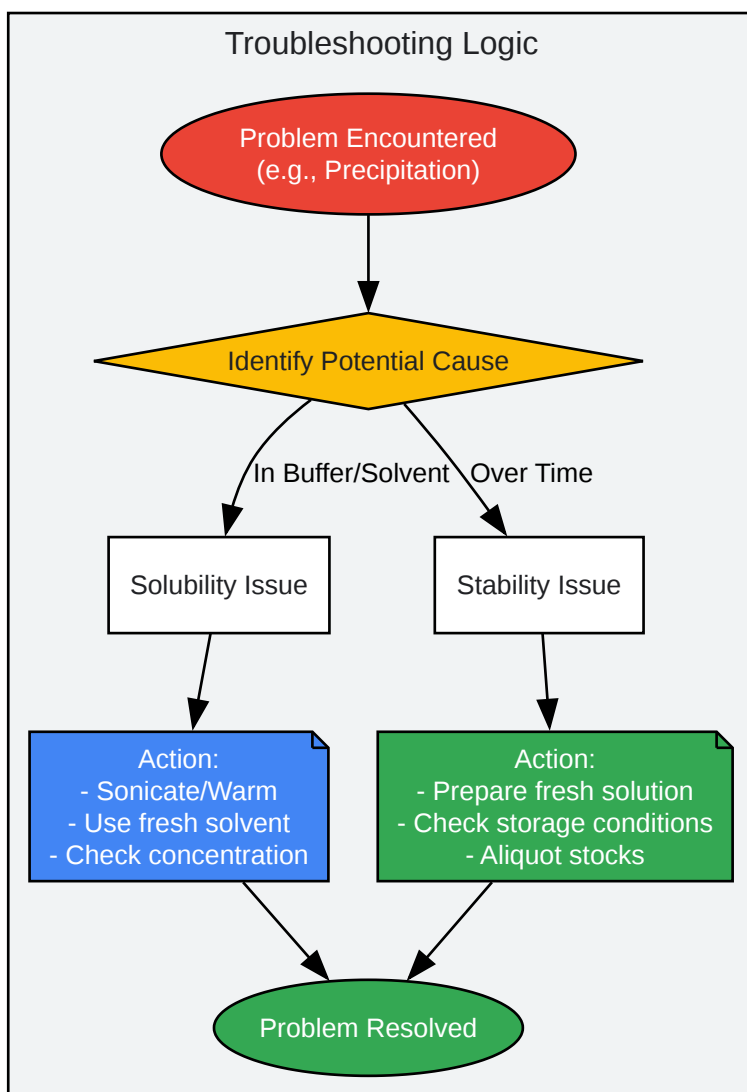
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Caption: Workflow for preparing L-745,870 stock solutions.



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Caption: L-745,870 as a dopamine D4 receptor antagonist.



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Caption: A logical guide for troubleshooting common issues.

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